

# Personal protective equipment for handling 2-Bromo-3-hydroxybenzaldehyde

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## Compound of Interest

Compound Name: 2-Bromo-3-hydroxybenzaldehyde

Cat. No.: B121576

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## Essential Safety and Handling Guide for 2-Bromo-3-hydroxybenzaldehyde

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety protocols, operational procedures, and disposal plans for the handling of **2-Bromo-3-hydroxybenzaldehyde** (CAS No. 196081-71-7). Adherence to these guidelines is essential for ensuring personal safety and maintaining a secure laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Bromo-3-hydroxybenzaldehyde** is a hazardous chemical that requires careful handling to prevent adverse health effects. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals identifies it with several hazard statements.<sup>[1]</sup> It is harmful if swallowed, in contact with skin, or inhaled, and causes skin and serious eye irritation.<sup>[1]</sup> Therefore, the use of appropriate personal protective equipment is mandatory.

## Quantitative Hazard Data

Hazard Classification	GHS Code	Signal Word
Acute Toxicity, Oral	H302	Warning
Acute Toxicity, Dermal	H312	Warning
Skin Corrosion/Irritation	H315	Warning
Serious Eye Damage/Eye Irritation	H319	Warning
Acute Toxicity, Inhalation	H332	Warning
Specific target organ toxicity — single exposure (Respiratory tract irritation)	H335	Warning

Source: PubChem CID 3714674[[1](#)]

## Recommended Personal Protective Equipment (PPE)

PPE Category	Minimum Requirement	Specifications and Best Practices
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles.	Must conform to EN 166 (EU) or NIOSH (US) standards. A face shield may be necessary for splash-prone operations.
Hand Protection	Chemical-resistant gloves.	Nitrile or neoprene gloves are recommended based on data for similar compounds. Always inspect gloves for tears or punctures before use and dispose of contaminated gloves in accordance with applicable laws.
Skin and Body Protection	Laboratory coat.	Wear a fully buttoned lab coat. For larger quantities, consider a chemical-resistant apron or coveralls.
Respiratory Protection	A NIOSH-approved respirator.	Not generally required for small quantities in a well-ventilated area or chemical fume hood. If dust is generated or ventilation is inadequate, an N95 dust mask or a respirator with appropriate cartridges should be used.

## Operational and Disposal Plans

A systematic approach to handling and disposal is crucial to minimize exposure and environmental contamination.

## Step-by-Step Handling Protocol

- Preparation:

- Thoroughly review the Safety Data Sheet (SDS) before starting any work.
- Ensure all necessary PPE is readily available and in good condition.
- Work in a well-ventilated area, preferably within a certified chemical fume hood.
- Keep an emergency eyewash station and safety shower accessible.
- Handling:
  - When handling the solid, avoid generating dust. Use a spatula for transfers.
  - For weighing, use a balance inside a fume hood or a ventilated enclosure.
  - When preparing solutions, slowly add the solid to the solvent to prevent splashing.
  - Keep containers tightly closed when not in use.
- In Case of a Spill:
  - Evacuate the immediate area.
  - Wearing appropriate PPE, cover the spill with an inert absorbent material like sand or vermiculite.
  - Carefully sweep up the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.
  - Ventilate the area and clean the spill site thoroughly.

## Disposal Plan

All waste containing **2-Bromo-3-hydroxybenzaldehyde** must be treated as hazardous waste.

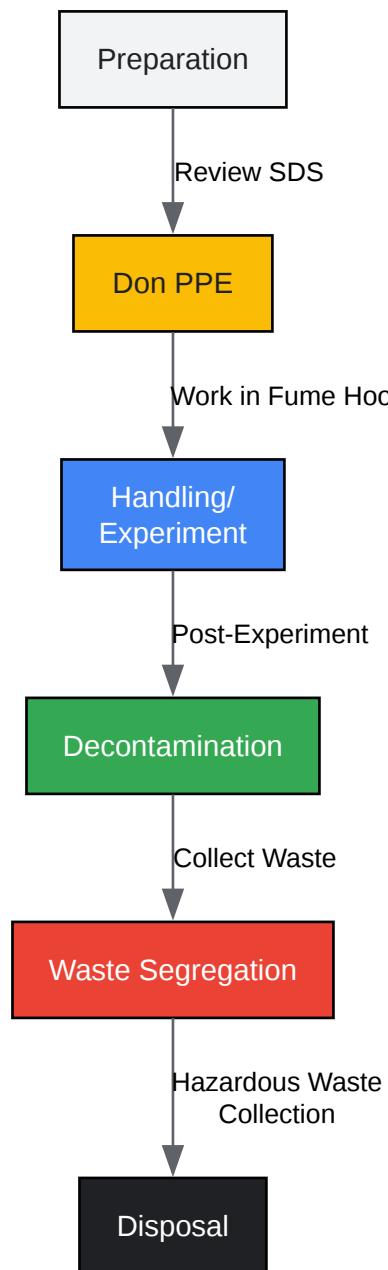
- Chemical Waste: Dispose of unused **2-Bromo-3-hydroxybenzaldehyde** and any contaminated materials in a designated, labeled hazardous waste container. The container must be kept closed and stored in a cool, dry, well-ventilated area away from incompatible materials.

- Contaminated PPE: Used gloves, lab coats, and other disposable PPE should be placed in a sealed bag and disposed of as hazardous waste.
- Disposal Method: Arrange for disposal through a licensed hazardous waste disposal company. Do not dispose of down the drain or in regular trash.

## Experimental Workflow Visualization

The following diagram outlines the standard workflow for the safe handling of **2-Bromo-3-hydroxybenzaldehyde**, from initial preparation to final disposal.

## Safe Handling Workflow for 2-Bromo-3-hydroxybenzaldehyde

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Caption: Workflow for the safe handling of **2-Bromo-3-hydroxybenzaldehyde**.

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## References

- 1. 2-Bromo-3-hydroxybenzaldehyde | C7H5BrO2 | CID 3714674 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
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